

How to prepare IRE1a-IN-1 stock solution with DMSO

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Compound of Interest

Compound Name: IRE1a-IN-1

Cat. No.: B15583621

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Application Note

Introduction

Inositol-requiring enzyme 1 α (IRE1 α), encoded by the ERN1 gene, is a critical transmembrane protein in the endoplasmic reticulum (ER) that functions as a primary sensor and transducer of the Unfolded Protein Response (UPR).^{[1][2][3][4]} Upon ER stress, caused by an accumulation of unfolded or misfolded proteins, IRE1 α activates its dual enzymatic functions: a serine/threonine kinase and an endoribonuclease (RNase).^{[2][3][5][6]} The kinase activity leads to autophosphorylation and activation of the RNase domain.^{[1][7]} The RNase domain then mediates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, a key transcription factor that upregulates genes involved in restoring ER homeostasis.^{[1][6][8]}

IRE1a-IN-1 is a potent and highly selective allosteric inhibitor of IRE1 α .^{[9][10]} It effectively inhibits ER stress-induced IRE1 α oligomerization, autophosphorylation, and subsequent RNase activity, with an IC₅₀ of 77 nM for the kinase and 80 nM for the RNase activity.^[9] This document provides a detailed protocol for the preparation, storage, and handling of an **IRE1a-IN-1** stock solution using dimethyl sulfoxide (DMSO) for use in in vitro research applications.

Physicochemical Properties

Proper preparation of a stock solution requires accurate information on the physicochemical properties of the compound. The key properties of **IRE1a-IN-1** are summarized in the table below.

Property	Value	Source(s)
Synonyms	IRE1α kinase-IN-1, Compound 10, IRE1α Kinase Inhibitor 1	[10] [11] [12]
CAS Number	2328097-41-0	[9] [10]
Molecular Formula	C ₂₆ H ₂₆ ClFN ₈	[9] [10]
Molecular Weight (MW)	505.0 g/mol (Note: Some sources may list ~504.99 g/mol)	[9] [10]
Appearance	White to off-white solid	[9]
Solubility in DMSO	≥ 25 mg/mL (approx. 49.5 mM)	[9]
Purity	Typically ≥98% (Check supplier's Certificate of Analysis)	[13]

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for preparing a 10 mM stock solution of **IRE1a-IN-1** in DMSO. A 10 mM concentration is a common starting point for many in vitro assays.[\[14\]](#)[\[15\]](#)

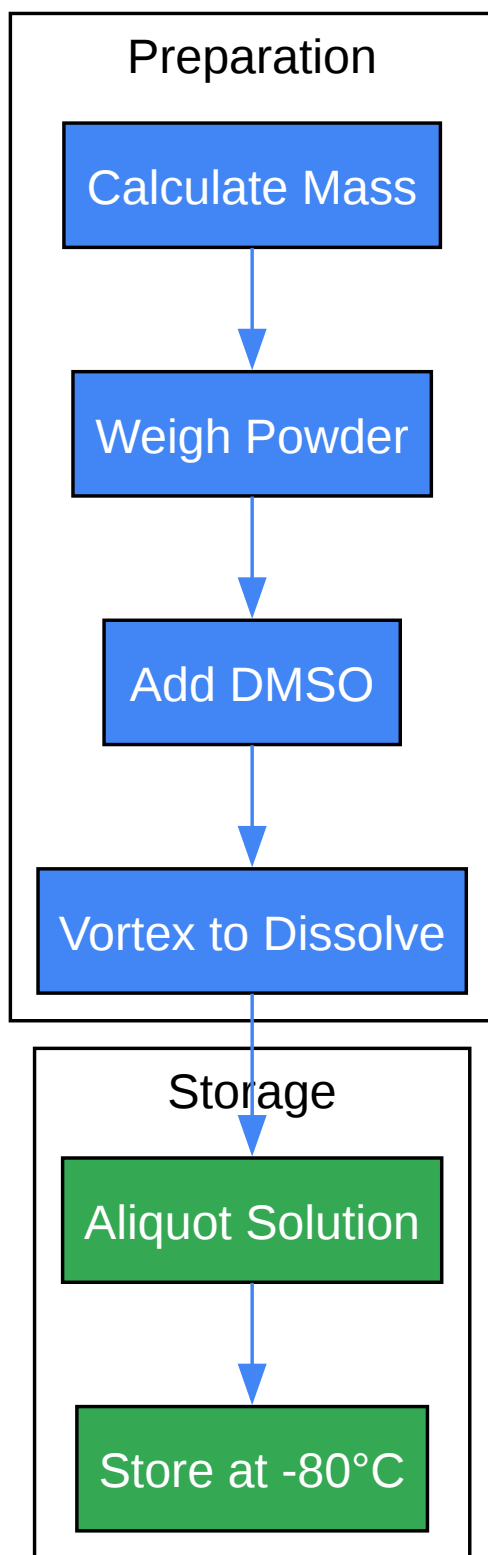
Required Materials and Equipment

- **IRE1a-IN-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO, ≥99.9%)[\[16\]](#)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, amber, or light-protecting cryovials for aliquots
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **IRE1a-IN-1** stock solution.



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Caption: Workflow for **IRE1a-IN-1** stock solution preparation.

Step-by-Step Protocol for 10 mM Stock Solution

1. Calculation of Mass: Use the following formula to calculate the mass of **IRE1a-IN-1** required to prepare the desired volume of a 10 mM stock solution.

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 505.0 \text{ g/mol} / 1000 = 5.05 \text{ mg}$

2. Weighing the Compound:

- Place a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance and tare it.
- Carefully weigh out the calculated mass (e.g., 5.05 mg) of the **IRE1a-IN-1** powder and add it directly into the tared tube.

3. Dissolving the Compound:

- Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL) to the microcentrifuge tube containing the powder.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.^[14] Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary, as solubility can be enhanced with heat.^{[9][14]} Ensure the compound is fully compatible with these methods by checking the supplier's datasheet.

4. Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected cryovials.^{[13][14][15]}
- Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

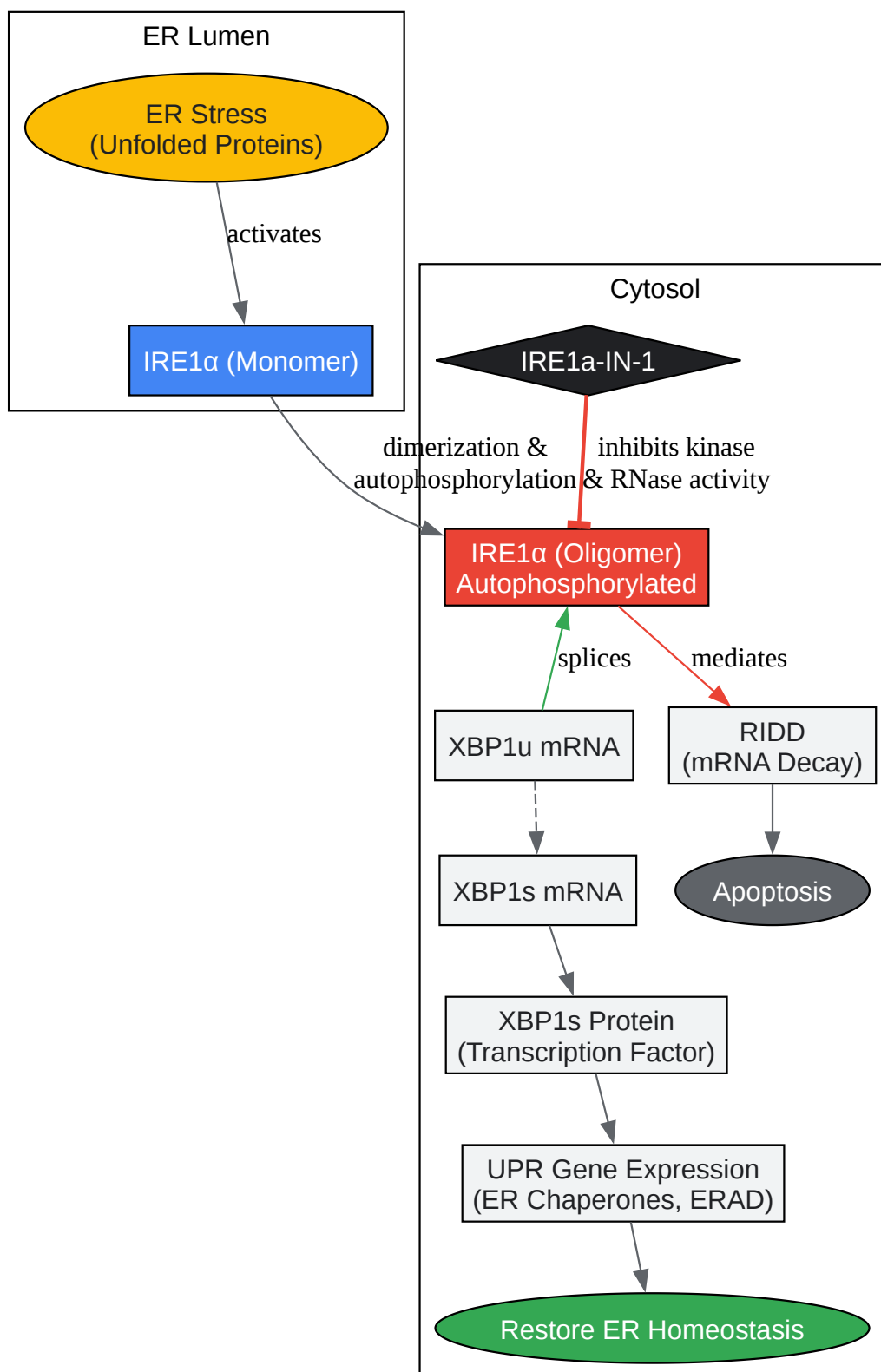
- Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).[\[9\]](#)[\[15\]](#)

Handling and Safety Precautions

- Compound Handling: **IRE1a-IN-1** is a potent bioactive molecule. Handle the powder in a well-ventilated area or a chemical fume hood.
- DMSO Handling: DMSO is an excellent solvent that can facilitate the absorption of substances through the skin. Always wear appropriate gloves and eye protection. Use high-purity, anhydrous DMSO to avoid introducing water, which can affect compound solubility and stability.[\[9\]](#)[\[15\]](#)
- Use in Cell Culture: When diluting the DMSO stock solution into aqueous cell culture media, ensure the final concentration of DMSO is non-toxic to the cells, typically below 0.1% (v/v).[\[13\]](#)[\[14\]](#)

IRE1α Signaling Pathway and Inhibitor Action

The diagram below illustrates the central role of IRE1α in the Unfolded Protein Response and the mechanism of action for **IRE1a-IN-1**.



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Caption: IRE1α signaling pathway under ER stress and inhibition by **IRE1a-IN-1**.

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